

Comparative GC-MS Profiling of 4,5-Dimethoxy-6-indanaldehyde: A Diagnostic Guide

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Compound of Interest

Compound Name: 4,5-Dimethoxy-6-indanaldehyde

Cat. No.: B8405850

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Executive Summary

4,5-Dimethoxy-6-indanaldehyde (also referred to as 6-formyl-4,5-dimethoxyindan) is a structural pivot point in the synthesis of fused-ring alkaloids. Its reliable identification is often complicated by the presence of regioisomers (e.g., 5,6-dimethoxy-4-indanaldehyde) and oxidative byproducts (e.g., indanones).

This guide moves beyond basic spectral matching, providing a mechanistic "atlas" of its fragmentation under Electron Ionization (EI). We establish a self-validating identification protocol based on the Ortho-Methoxy Effect and specific fused-ring stability patterns.

Chemical Identity & Structural Context[1][2][3][4][5][6][7][8][9][10]

- Compound: **4,5-Dimethoxy-6-indanaldehyde**[1][2][3][4][5]
- CAS Number: 51932-59-3[2][4]
- Molecular Formula: C₁₂H₁₄O₃

- Molecular Weight: 206.24 g/mol
- Key Structural Features:
 - Indan Core: Fused benzene and cyclopentane rings.
 - Ortho-Methoxy Motif: Methoxy groups at C4 and C5.
 - Aldehyde Position: C6 (Ortho to the C5-methoxy group).

Experimental Protocol (Standardized)

To ensure reproducibility, the following GC-MS conditions are recommended. This protocol minimizes thermal degradation of the aldehyde moiety.

Parameter	Setting / Condition
Column	5% Phenyl-methylpolysiloxane (e.g., DB-5MS, HP-5MS), 30m x 0.25mm x 0.25µm
Carrier Gas	Helium, Constant Flow (1.0 mL/min)
Inlet Temp	250°C (Splitless or 10:1 Split depending on concentration)
Oven Program	80°C (1 min) → 20°C/min → 280°C (hold 5 min)
Transfer Line	280°C
Ion Source	EI (70 eV), 230°C
Scan Range	m/z 40 – 450

Fragmentation Analysis: The "Fingerprint"

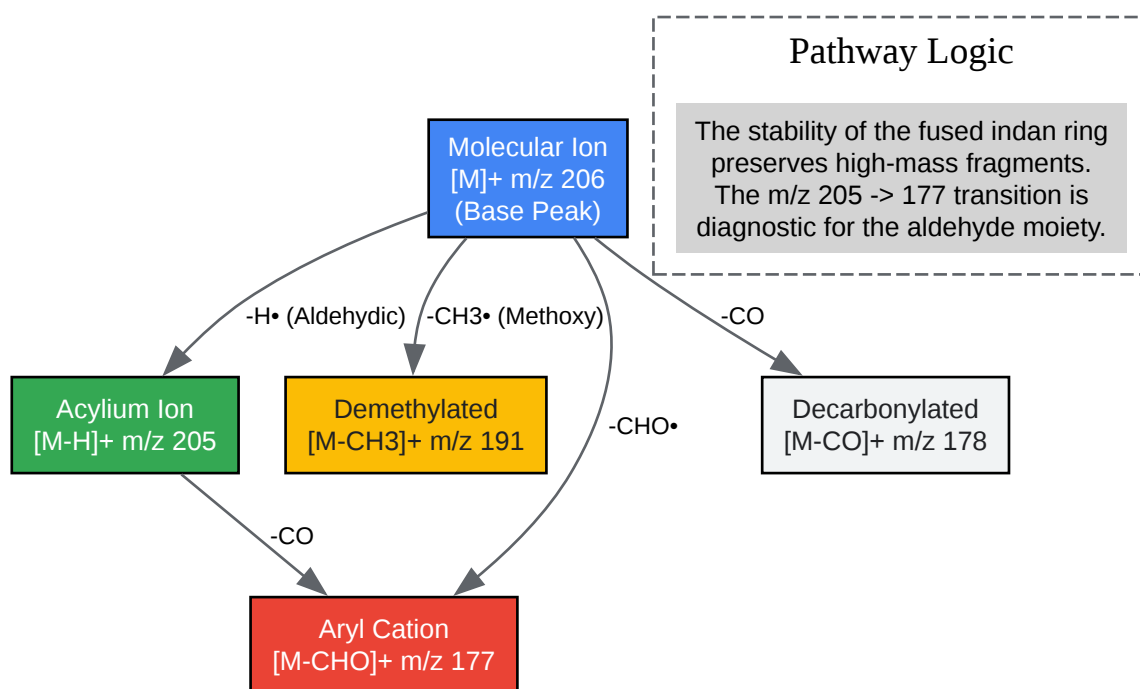
Under 70 eV EI, **4,5-Dimethoxy-6-indanaldehyde** exhibits a robust molecular ion due to the stabilizing effect of the fused aromatic system. The fragmentation is driven by the interplay between the aldehyde and the ortho-methoxy group.

Primary Fragmentation Table

m/z (Ion)	Relative Abundance	Proposed Structure / Mechanism	Diagnostic Value
206	100% (Base)	$[M]^+$ (Radical Cation)	Confirms MW; highly stable aromatic system.
205	85 - 95%	$[M-H]^+$ (Acylium Ion)	Characteristic of aromatic aldehydes. Loss of aldehydic H.
191	20 - 30%	$[M-CH_3]^+$	Loss of methyl radical from methoxy group.
178	15 - 25%	$[M-CO]^+$	Decarbonylation of the molecular ion.
177	40 - 50%	$[M-CHO]^+$ or $[205-CO]^+$	Loss of formyl radical (direct) or CO loss from m/z 205.
175	10 - 15%	$[M-OCH_3]^+$	Direct loss of methoxy radical.
91	< 10%	$[C_7H_7]^+$ (Tropylium)	General aromatic indicator; low specificity.

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the causal relationships between the parent ion and its fragments. The ortho interaction is a key driver for the abundance of m/z 177 and 191.



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Figure 1: Proposed fragmentation pathway for **4,5-Dimethoxy-6-indanaldehyde**. The transition from m/z 206 to 205 is the primary identification vector.

Comparative Analysis & Differentiation

Distinguishing the target from its isomers and precursors is the primary analytical challenge.

Scenario A: Target vs. Precursor (4,5-Dimethoxy-1-indanone)

The indanone precursor (CAS 6342-80-9) is a common impurity.

- Indanone MW: 192 Da.
- Differentiation: The target (Aldehyde) has MW 206. The mass shift of +14 Da is easily resolved.
- Key Fragment: Indanone shows a base peak at m/z 192 or 177 (M-CH₃), but lacks the m/z 206 parent.

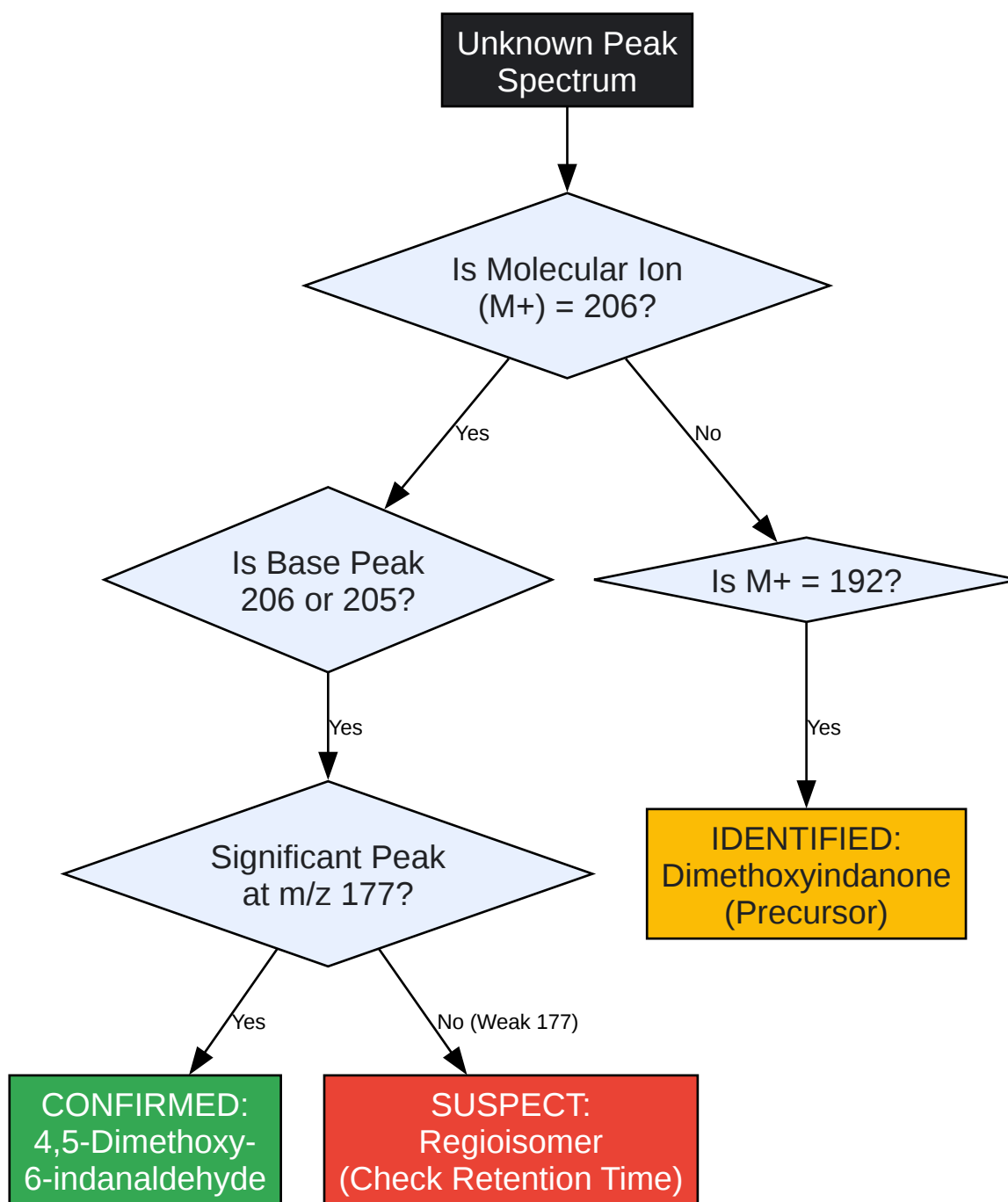
Scenario B: Target vs. Regioisomers (e.g., 5,6-Dimethoxy-4-indanaldehyde)

Isomers where the aldehyde is at position 4 (adjacent to the bridgehead) vs. position 6 (adjacent to the aromatic proton) show subtle spectral differences.

- **Ortho-Effect Intensity:** In the 6-isomer (Target), the aldehyde is ortho to a methoxy group. This facilitates the $[M-H]^+$ (205) and $[M-CHO]^+$ (177) pathway.
- **Bridgehead Interaction:** Isomers with the aldehyde at C4 often show an enhanced $[M-OH]^+$ (m/z 189) or water loss peak due to interaction with the benzylic protons of the cyclopentane ring (C3 position).
- **Retention Time:** On non-polar columns (DB-5), the 4-isomer (more sterically crowded by the ring fusion) typically elutes before the 6-isomer.

Diagnostic Workflow

Use this logic gate to confirm identity in complex mixtures.



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Figure 2: Logical decision tree for confirming **4,5-Dimethoxy-6-indanaldehyde** in reaction mixtures.

References

- Compound Registry: **4,5-dimethoxy-6-indanaldehyde** (CAS 51932-59-3).[2][3][4] MolAid Chemical Database. [Link](#)
- Synthesis Context: Sugimoto, H., et al. "Synthesis and structure-activity relationships of acetylcholinesterase inhibitors: 1-benzyl-4-[(5,6-dimethoxy-1-indanon-2-yl)methyl]piperidine hydrochloride (E2020)." Journal of Medicinal Chemistry, 1995.
- General Fragmentation: "Interpretation of Mass Spectra of Organic Compounds," NIST Mass Spectrometry Data Center. [Link](#)

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